

# Application Notes and Protocols for Methyl 12-oxooctadecanoate as a Chemical Intermediate

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## Compound of Interest

Compound Name: Methyl 12-oxooctadecanoate

Cat. No.: B018448

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Methyl 12-oxooctadecanoate** as a versatile chemical intermediate in the synthesis of novel heterocyclic compounds. The protocols and data presented are intended to guide researchers in the potential applications of this keto-fatty acid ester in synthetic and medicinal chemistry.

## Physicochemical Properties of Methyl 12-oxooctadecanoate

A summary of the key physicochemical properties of **Methyl 12-oxooctadecanoate** is provided in the table below for easy reference.

Property	Value
CAS Number	2380-27-0
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>3</sub>
Molecular Weight	312.49 g/mol
Appearance	White to off-white solid
Melting Point	46-48 °C
Boiling Point	178-180 °C at 0.8 mmHg
Solubility	Soluble in chloroform and methanol

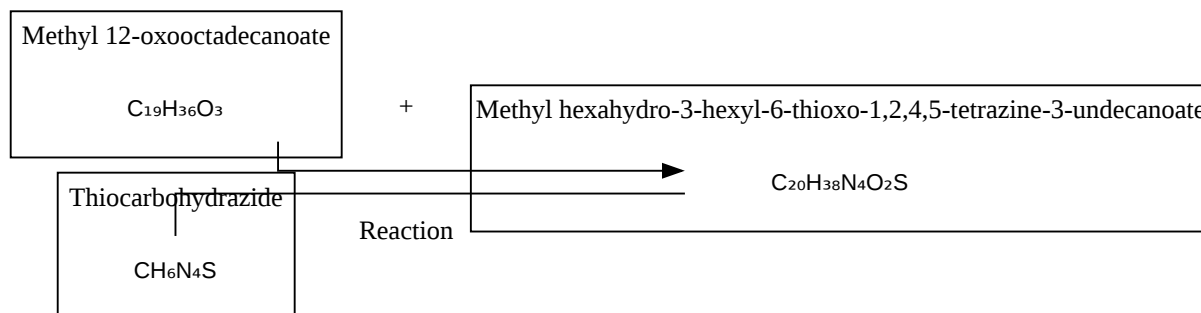
## Synthesis of Heterocyclic Derivatives

**Methyl 12-oxooctadecanoate** serves as a valuable precursor for the synthesis of various heterocyclic systems due to the reactivity of its ketone functional group. Two primary examples of its application as a chemical intermediate are detailed below.

### Synthesis of Methyl hexahydro-3-hexyl-6-thioxo-1,2,4,5-tetrazine-3-undecanoate

**Methyl 12-oxooctadecanoate** reacts with thiocarbohydrazide to yield a hexahydrothioxotetrazine fatty derivative. This class of compounds, incorporating a long alkyl chain, presents an interesting scaffold for the development of novel therapeutic agents.

Reaction Scheme:



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**Figure 1:** Synthesis of a tetrazine derivative.

#### Experimental Protocol (General Procedure):

A specific, detailed protocol from the primary literature was not available at the time of this writing. The following is a general procedure based on known reactions of ketones with thiocarbonylhydrazide.

- **Dissolution:** Dissolve **Methyl 12-oxooctadecanoate** in a suitable solvent such as ethanol or methanol in a round-bottom flask.
- **Addition of Reagent:** Add an equimolar amount of thiocarbonylhydrazide to the solution.
- **Reaction:** The reaction mixture is typically stirred at room temperature or gently heated under reflux for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The resulting crude product is then purified.
- **Purification:** Purification is typically achieved by recrystallization from a suitable solvent or by column chromatography on silica gel.

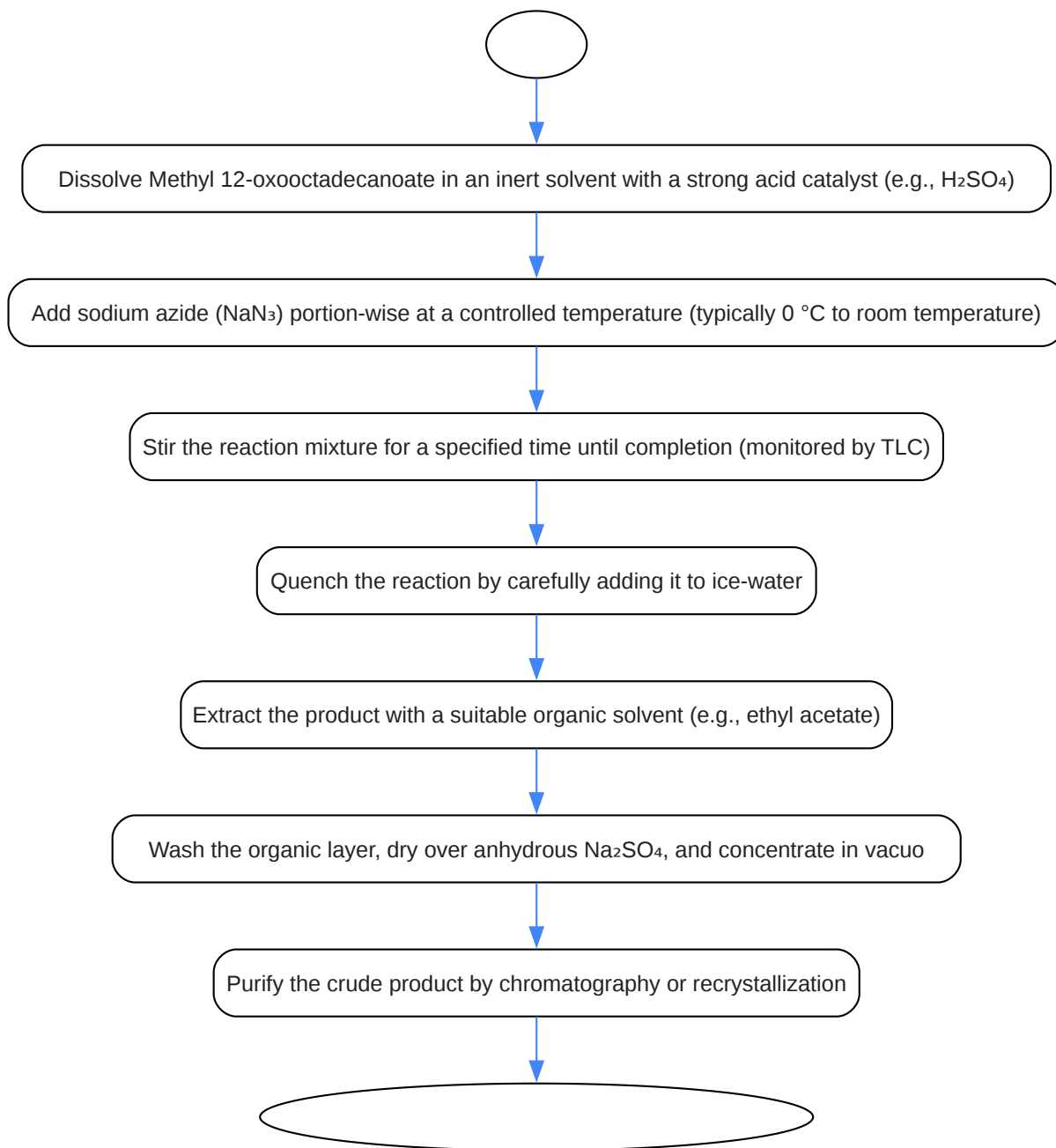
#### Quantitative Data (Expected):

Parameter	Expected Value
Yield	Fairly good
Purity	>95% (after purification)
Characterization	$^1\text{H}$ NMR, $^{13}\text{C}$ NMR, Mass Spectrometry, IR Spectroscopy

## Reaction with Hydrazoic Acid (Schmidt Reaction)

The reaction of **Methyl 12-oxooctadecanoate** with hydrazoic acid ( $\text{HN}_3$ ) under acidic conditions represents a Schmidt reaction. This reaction can lead to the formation of amides or other nitrogen-containing compounds, providing a pathway to a different class of derivatives. The study of this reaction suggests its potential for synthesizing acyclic tetrazoles.

Reaction Workflow:



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**Figure 2:** Workflow for the Schmidt reaction.

### Experimental Protocol (General Procedure):

Specific details from the primary literature are not available. The following is a generalized protocol for a Schmidt reaction on a ketone.

- **Setup:** In a flask equipped with a stirrer and under a nitrogen atmosphere, dissolve **Methyl 12-oxooctadecanoate** in a suitable inert solvent (e.g., chloroform, benzene) and add a strong acid catalyst (e.g., concentrated sulfuric acid).
- **Reagent Addition:** Cool the mixture in an ice bath and add sodium azide in small portions over a period of time, maintaining the temperature below a certain threshold to control the exothermic reaction.
- **Reaction:** Allow the reaction to stir at a controlled temperature (e.g., room temperature) for a period of time until the starting material is consumed, as indicated by TLC.
- **Work-up:** Carefully pour the reaction mixture into a beaker of ice water to quench the reaction.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic extracts with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography.

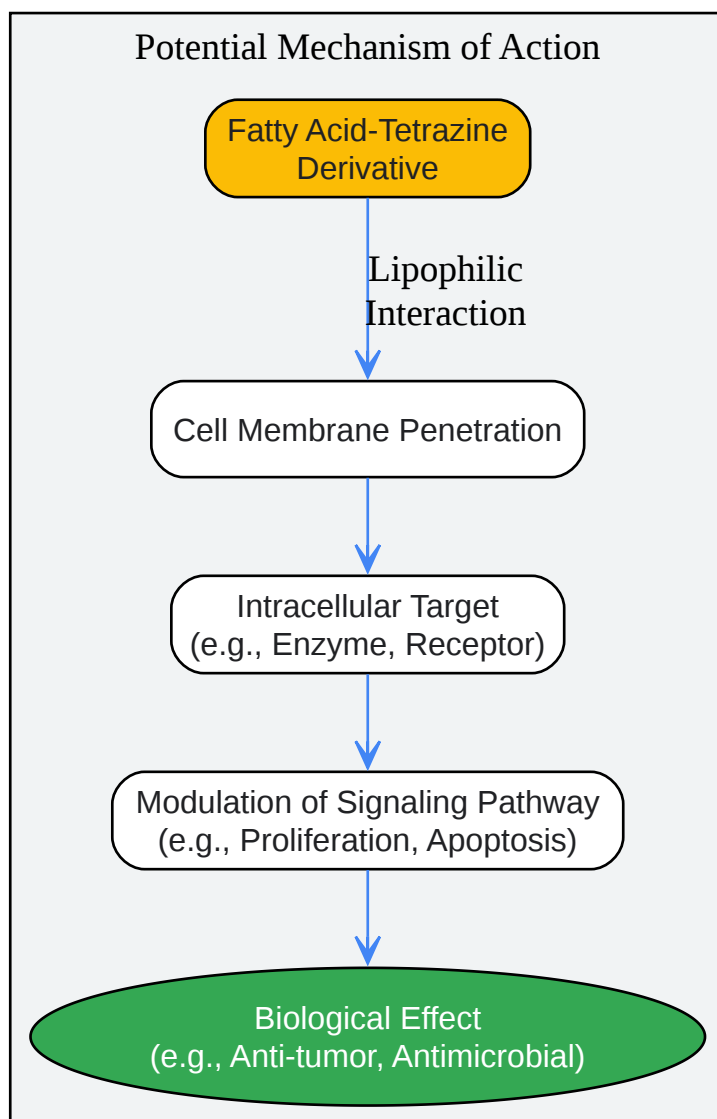
## Potential Applications in Drug Development

While specific biological activity data for the derivatives of **Methyl 12-oxooctadecanoate** are not extensively reported, the resulting heterocyclic scaffolds are of significant interest in medicinal chemistry.

### Signaling Pathway Hypothesis:

Many bioactive heterocyclic compounds are known to interact with various cellular signaling pathways. For instance, some tetrazine derivatives have been shown to possess anti-cancer

properties by potentially interfering with cell proliferation pathways. The long fatty acid chain of the derivatives synthesized from **Methyl 12-oxooctadecanoate** could influence their membrane permeability and interaction with lipophilic binding sites of target proteins.



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**Figure 3:** Hypothesized mechanism of action.

#### Areas for Further Investigation:

- **Antitumor Activity:** Tetrazine-containing compounds have been investigated for their cytotoxic effects against various cancer cell lines. The derivatives of **Methyl 12-oxooctadecanoate**

should be screened for similar activities.

- **Antimicrobial Properties:** The long alkyl chain and the heterocyclic moiety may confer antimicrobial properties. These compounds could be tested against a panel of pathogenic bacteria and fungi.
- **Enzyme Inhibition:** The unique structure of these derivatives may allow them to act as inhibitors for specific enzymes involved in disease pathways.

## Conclusion

**Methyl 12-oxooctadecanoate** is a readily available and versatile chemical intermediate for the synthesis of novel heterocyclic compounds with long alkyl chains. The protocols and information provided herein offer a foundation for researchers to explore the synthetic utility and potential biological activities of its derivatives, particularly in the context of drug discovery and development. Further research is warranted to fully elucidate the reaction conditions, yields, and pharmacological profiles of these promising compounds.

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